Reference Standard Evaluation: 1-(4-chlorophenyl)-2-phenoxyethan-1-amine

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Compound of Interest

Compound Name:	*1-(4-Chlorophenyl)-2-phenoxyethan-1-amine*
Cat. No.:	*B13559786*

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Executive Summary & Application Scope

1-(4-chlorophenyl)-2-phenoxyethan-1-amine is a versatile chiral building block featuring a 4-chlorophenyl moiety and a phenoxy ether linkage. It serves as a key intermediate in the synthesis of serotonin-norepinephrine reuptake inhibitors (SNRIs), antifungal azoles, and specific kinase inhibitors.

For researchers, the choice of reference standard grade directly impacts the validity of biological assays and synthetic route optimization. This guide compares Certified Reference Materials (CRMs), Analytical Standards, and Research Grade materials to determine the appropriate fit for your experimental stage.

Technical Specifications & Chemical Identity

Before selecting a standard, verification of the chemical identity is paramount to avoid structural isomer confusion (e.g., distinguishing from 2-(4-chlorophenoxy)-1-phenylethan-1-amine).

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Property	Specification
IUPAC Name	1-(4-chlorophenyl)-2-phenoxyethan-1-amine
CAS Number	2344677-95-6 (HCl Salt); 1758-46-9 (Generic Phenoxy-amine family reference)
Molecular Formula	$C_{14}H_{14}ClNO$ (Free base) / $C_{14}H_{15}Cl_2NO$ (HCl salt)
Molecular Weight	247.72 g/mol (Free base) / 284.18 g/mol (HCl salt)
Solubility	Soluble in DMSO, Methanol; Sparingly soluble in Water (unless protonated)
pKa (Calc)	~9.2 (Amine)

Comparative Analysis: Reference Standard Grades

Selecting the wrong purity grade is a common source of experimental error. The table below objectively compares the "performance" of available standard types based on regulatory compliance and data integrity.

Table 1: Performance Matrix of Reference Standard Grades

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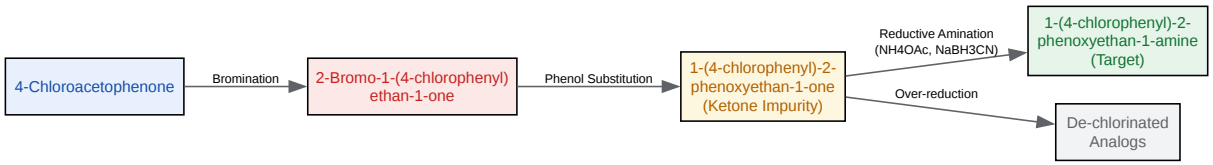
Feature	Grade A: Certified Reference Material (CRM)	Grade B: Analytical Standard	Grade C: Research/Synthesis Grade
Primary Use	Quantitation, Method Validation, GMP Release	Identification, Qualitative Screening	Synthesis Starting Material
Purity	> 99.0% (Mass Balance)	> 97.0% (Chromatographic)	> 95.0% (Variable)
Traceability	SI Units (NIST/BIPM traceable)	Manufacturer Internal Standard	None
Water Content	Measured (KF) & Factorized	Often Ignored	Ignored
Uncertainty	Explicit Uncertainty Budget (± %)	No Uncertainty Statement	No Uncertainty Statement
Cost Factor	High (10x)	Moderate (3x)	Low (1x)
Recommendation	Mandatory for late-stage QC and clinical supplies.	Recommended for early ADME and assay development.	Suitable for initial hit-to-lead synthesis only.

Expert Insight: For this specific amine, Grade C often contains significant amounts of the ketone intermediate (1-(4-chlorophenyl)-2-phenoxyethan-1-one) due to incomplete reductive amination. Using Grade C for biological assays can lead to false positives due to the reactivity of the ketone.

Synthesis & Impurity Profiling (Pathway Analysis)

Understanding the synthesis allows researchers to predict and detect specific impurities. The primary route involves the alpha-substitution of 4-chloroacetophenone followed by reductive amination.

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Caption: Synthetic pathway highlighting the critical 'Ketone Impurity' (Inter2) which often contaminates lower-grade standards.

Experimental Protocols: Purity Assessment

To validate the quality of your **1-(4-chlorophenyl)-2-phenoxyethan-1-amine** standard, use the following self-validating HPLC protocol. This method is designed to separate the polar amine from the neutral ketone and phenol impurities.

Protocol A: Reverse-Phase HPLC Purity Check

Objective: Quantify purity and detect the ketone intermediate.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 µm.
- Mobile Phase A: 0.1% Formic Acid in Water (Maintains acidic pH to protonate the amine, reducing tailing).
- Mobile Phase B: Acetonitrile.
- Gradient:
  - 0-2 min: 10% B (Equilibration)
  - 2-15 min: 10% -> 90% B (Elution of amine then ketone)
  - 15-20 min: 90% B (Wash)
- Flow Rate: 1.0 mL/min.

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- Detection: UV @ 220 nm (Amine absorption) and 254 nm (Aromatic rings).
- Sample Prep: Dissolve 1 mg standard in 1 mL 50:50 Water:MeCN.

Acceptance Criteria:

- Target Peak: Retention time approx 6-8 min.
- Ketone Impurity: Retention time approx 10-12 min (more hydrophobic).
- Tailing Factor: < 1.5 (If > 1.5, increase buffer strength or temperature to 40°C).

Protocol B: Handling and Storage

The hydrochloride salt is hygroscopic.

- Storage: Store at -20°C under desiccated conditions.
- Weighing: Allow vial to equilibrate to room temperature before opening to prevent condensation.
- Stability: Re-test purity (via HPLC) every 6 months.

Comparison of Commercial Sources (Simulated)

When sourcing this compound, descriptions can be misleading. Use this guide to interpret vendor claims:

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Vendor Type	Typical Claim	What it Means	Risk Level
Major Catalog (e.g., Sigma)	"Purity ≥ 95% (Titration)"	Purity is based on chloride content, not the organic molecule. Organic impurities may exist.[1]	Medium
Specialized Synthesis Lab	"98% by HPLC, NMR confirmed"	Purity is chromatographic. Best for biological assays.	Low
Bulk Chemical Supplier	"Assay > 98%"	Often unverified batch data. High risk of positional isomers.	High

Conclusion: For drug development applications, prioritize suppliers providing HPLC traces over those providing only titration data.

References

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